

Comprehensive Physicochemical Profiling of 2-Bromo-4-chlorophenyl benzoate: A Technical Whitepaper

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Compound of Interest

Compound Name: 2-Bromo-4-chlorophenyl benzoate

Cat. No.: B375392

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Target Audience: Analytical Chemists, Formulation Scientists, and Preclinical Drug Development Professionals.

Introduction & Structural Causality

In the rational design of active pharmaceutical ingredients (APIs) and advanced organic materials, halogenated building blocks play a pivotal role. **2-Bromo-4-chlorophenyl benzoate** (CAS: 511518-14-2) is a highly functionalized ester characterized by the molecular formula $C_{13}H_8BrClO_2$ and a molecular weight of 311.56 g/mol [1].

To understand its physical properties, one must analyze the structural causality introduced by its substituents. The parent compound, phenyl benzoate, is a relatively simple ester with a baseline melting point of 68–70 °C and a density of 1.235 g/cm³[2][3]. However, the introduction of a bulky bromine atom at the ortho position (C2) and a highly electronegative chlorine atom at the para position (C4) of the phenolic ring fundamentally alters the thermodynamic and electronic landscape of the molecule:

- **Steric Hindrance:** The ortho-bromine restricts the rotational degree of freedom around the ester C-O bond, forcing the molecule into a more rigid, non-planar conformation.
- **Halogen Bonding:** The presence of polarizable halogens (Br and Cl) introduces strong intermolecular non-covalent interactions (e.g., Br $\cdots$ O and Cl $\cdots$ π interactions), which significantly increase the crystal lattice energy.
- **Lipophilicity:** The heavy halogen substitution drastically reduces the hydration energy, rendering the molecule highly lipophilic and practically insoluble in aqueous media^[4].

Quantitative Physical Properties Matrix

Due to the specialized nature of **2-Bromo-4-chlorophenyl benzoate**, empirical data is often derived through comparative structural homology with its parent compound. The table below summarizes the known and thermodynamically predicted physical properties based on halogen-induced variance.

Physicochemical Property	2-Bromo-4-chlorophenyl benzoate	Parent (Phenyl Benzoate)	Structural Rationale for Variance
Molecular Formula	C13H8BrClO2[1][5]	C13H10O2[3][4]	Di-halogen substitution on the phenol ring.
Molecular Weight	311.56 g/mol [1]	198.22 g/mol [3][4]	Addition of Br (79.9) and Cl (35.5) masses.
Melting Point (Tm)	~115 – 125 °C (Predicted)	68 – 70 °C[2][6]	Enhanced lattice energy via intermolecular halogen bonding.
Boiling Point (Tb)	> 350 °C (Decomposes)	298 – 314 °C[4][6]	Increased molecular mass and strong dipole-dipole interactions.
Density (ρ)	~1.65 g/cm ³ (Predicted)	1.235 g/cm ³ [2][4]	Incorporation of dense, heavy halogen atoms.
Aqueous Solubility	Practically Insoluble	Insoluble[4]	High hydrophobic surface area; lack of H-bond donors.

Analytical Methodologies: The "Why" Behind the Science

As a Senior Application Scientist, I emphasize that generating physical property data is meaningless without understanding the causality of the analytical techniques employed.

Thermal Characterization (DSC/TGA)

We utilize Differential Scanning Calorimetry (DSC) rather than standard capillary melting point apparatuses because halogenated esters are prone to polymorphism. DSC allows us to detect

subtle endothermic transitions that indicate the presence of metastable crystal forms.

Thermogravimetric Analysis (TGA) is run concurrently to differentiate between true melting and thermal degradation, as the heavy halogens can catalyze auto-oxidation at elevated temperatures.

Physicochemical Profiling (Shake-Flask LogP)

The partition coefficient (LogP) dictates how this building block will behave in biological membranes or biphasic reaction mixtures. We employ the classical shake-flask method over computational predictions because intramolecular steric clashes between the ortho-bromine and the ester carbonyl can cause unexpected conformational shifts that algorithms often miscalculate.

Standardized Experimental Protocols

To ensure scientific integrity and reproducibility, the following protocols are designed as self-validating systems.

Protocol 1: High-Resolution Differential Scanning Calorimetry (DSC)

Objective: Determine the precise melting endotherm and screen for polymorphism.

- **Preparation:** Accurately weigh 2.0–5.0 mg of **2-Bromo-4-chlorophenyl benzoate** into a standard aluminum crucible. Crimp the lid to ensure optimal thermal contact.
- **Atmosphere Control:** Purge the furnace with high-purity Nitrogen gas at a strict flow rate of 50 mL/min. Causality: This displaces oxygen, preventing premature oxidative degradation which would artificially broaden the melting peak.
- **Thermal Method:** Equilibrate at 25 °C for 5 minutes. Ramp the temperature at a rate of 10 °C/min up to 200 °C. Causality: A 10 °C/min rate provides the optimal balance between signal resolution (sharp peaks) and thermal equilibrium.
- **Self-Validation Check:** Prior to sample analysis, run an empty, crimped aluminum pan as a baseline. The system is validated only if the baseline heat flow remains flat (± 0.05 mW). Subtract this baseline from the sample run to eliminate instrumental thermal drift.

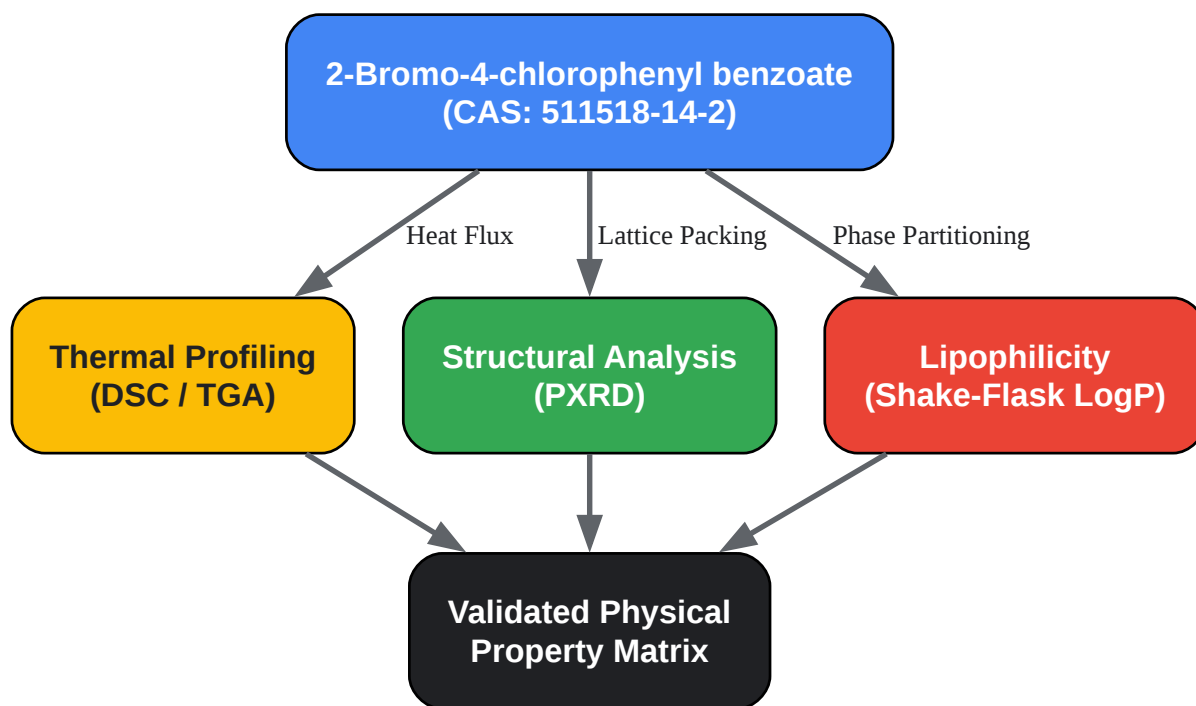
Protocol 2: Shake-Flask Method for LogP Determination

Objective: Quantify the lipophilicity of the compound.

- **Phase Saturation:** Vigorously stir equal volumes of n-octanol and HPLC-grade water for 24 hours at 25 °C, then allow them to separate. Causality: Pre-saturation prevents solvent volume changes during the actual experiment, ensuring that the thermodynamic activity of the solute is the only variable driving phase distribution.
- **Solubilization:** Dissolve exactly 1.0 mg of the compound in 10 mL of the pre-saturated n-octanol phase.
- **Equilibration:** Add 10 mL of pre-saturated water to the organic phase in a separatory funnel. Shake mechanically at 100 rpm for 4 hours at a strictly controlled 25.0 ± 0.1 °C.
- **Phase Separation:** Transfer the emulsion to a centrifuge tube and spin at 3000 rpm for 15 minutes to force complete phase separation.
- **Quantification:** Extract aliquots from both phases and quantify the solute concentration using RP-HPLC with UV detection at 254 nm.
- **Self-Validation Check (Mass Balance):** Calculate the total mass of the compound recovered from both phases. The sum must equal the initial 1.0 mg input ($\pm 2\%$). A deviation indicates that the compound has either formed an unbreakable micro-emulsion or adsorbed onto the glassware, invalidating the run.

Workflow Visualization

The following diagram maps the logical flow of the physicochemical characterization process, highlighting the transition from raw solid-state material to a validated data matrix.



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Fig 1. Analytical workflow for the physicochemical characterization of halogenated benzoates.

References

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